An In-Depth Technical Guide to the Chemical Structure of Dicamba-diglycolamine

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Compound of Interest

Compound Name:	*Dicamba-diglycoamine*
CAS No.:	*104040-79-1*
Cat. No.:	*B024898*

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Introduction

Dicamba, scientifically known as 3,6-dichloro-2-methoxybenzoic acid, is a selective systemic herbicide widely utilized for the control of broadleaf weeds.[1][2] First registered in 1967, it belongs to the benzoic acid class of herbicides and functions as a synthetic auxin, disrupting normal plant growth patterns, which ultimately leads to plant death.[1][2][3] Over the years, various formulations of dicamba have been developed to enhance its efficacy and reduce off-target movement. One such significant formulation is Dicamba-diglycolamine (DGA), which involves the formation of a salt with diglycolamine (DGA). This guide provides a detailed technical examination of the chemical structure of Dicamba-diglycolamine, offering insights into its synthesis, properties, and the scientific rationale behind its formulation.

Elucidation of the Chemical Structure

Dicamba-diglycolamine is the salt formed from the reaction of the acidic herbicide dicamba with the base diglycolamine. This acid-base reaction results in an ionic bond between the carboxylate group of dicamba and the protonated amine group of diglycolamine.

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The Dicamba Anion

The active herbicidal component is the dicamba molecule, which in the salt form exists as the 3,6-dichloro-2-methoxybenzoate anion.

- IUPAC Name: 3,6-dichloro-2-methoxybenzoic acid[1][4]
- CAS Number: 1918-00-9[1][2][4]
- Molecular Formula: $C_8H_6Cl_2O_3$[2][4]
- Molecular Weight: 221.04 g/mol [1]

The Diglycolamine Cation

Diglycolamine, with the IUPAC name 2-(2-aminoethoxy)ethanol, acts as the counter-ion in this formulation.

- CAS Number: 104040-79-1 (for the salt)[5]
- Molecular Formula of Diglycolamine: $C_4H_{11}NO_2$
- Structure: Diglycolamine is a primary amine with two ether linkages, which contributes to its high water solubility and low volatility.

The combination of these two components results in the Dicamba-diglycolamine salt.

- Molecular Formula of the Salt: $C_{12}H_{17}Cl_2NO_5$[5]
- Molecular Weight of the Salt: 326.17 g/mol [5]

The chemical structure can be represented by the following identifiers:

- SMILES: COC1=C(C=CC(=C1C(=O)O)Cl)Cl.C(COCCO)N[5]
- InChI: InChI=1S/C8H6Cl2O3.C4H11NO2/c1-13-7-5(10)3-2-4(9)6(7)8(11)12;5-1-3-7-4-2-6/h2-3H,1H3,(H,11,12);6H,1-5H2[5]

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Physicochemical Properties and Rationale for the Diglycolamine Salt Formulation

The selection of diglycolamine as the counter-ion for dicamba is a deliberate choice driven by the need to modify the physicochemical properties of the herbicide, primarily to reduce its volatility.

Property	Dicamba Acid	Dicamba-dimethylamine (DMA) Salt	Dicamba-diglycolamine (DGA) Salt
Molecular Weight (g/mol)	221.04[1]	266.12[1]	326.17[5]
Vapor Pressure	High	Lower than acid	Significantly lower than DMA salt
Water Solubility	4,500 mg/L[1]	720,000 mg/L[1]	High

The diglycolamine salt of dicamba exhibits significantly lower volatility compared to the parent acid and other salt formulations like the dimethylamine (DMA) salt.[6] This is a critical factor in mitigating off-target movement and damage to non-target crops, a major concern with dicamba applications.[2][3] The larger and heavier diglycolamine molecule, when ionically bonded to the dicamba anion, reduces the tendency of the herbicide to enter the vapor phase.[3]

Synthesis and Formulation

The synthesis of Dicamba-diglycolamine is a straightforward acid-base neutralization reaction.

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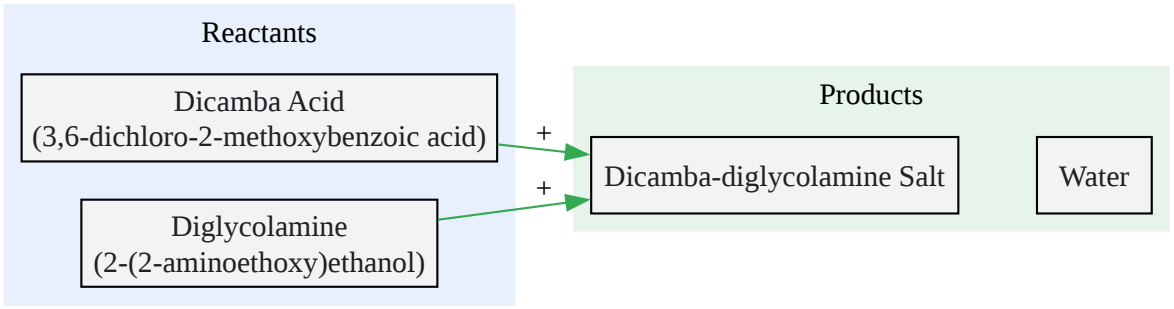

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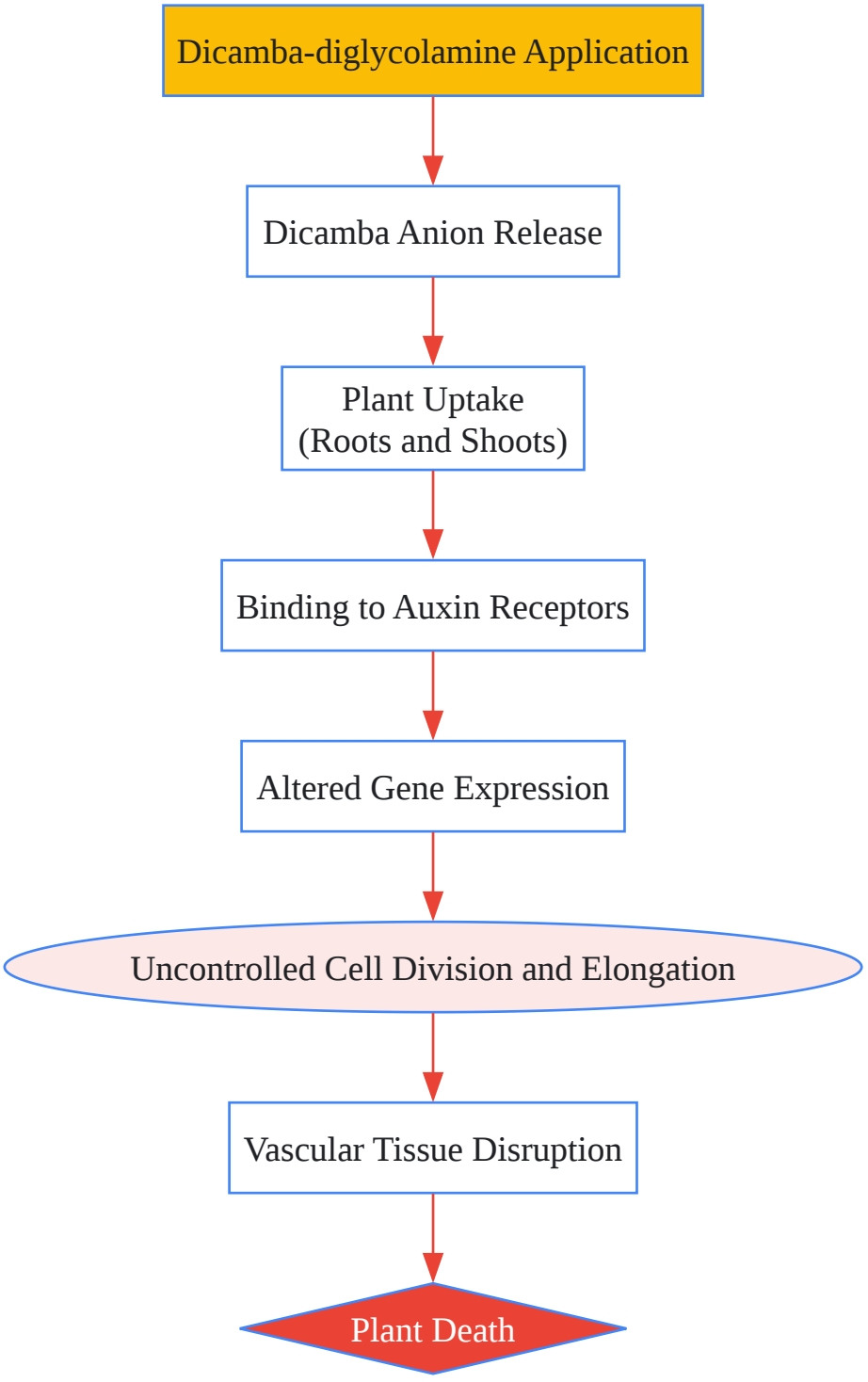

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Caption: Mechanism of action of Dicamba.

At high concentrations, dicamba leads to abnormal and uncontrollable plant growth, disrupting vital physiological processes and ultimately causing the death of susceptible broadleaf plants.

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[1]The diglycolamine salt formulation ensures efficient delivery of the active dicamba anion to the target site within the plant.

Analytical Methodologies for Detection and Quantification

The quantification of Dicamba-diglycolamine, or more specifically the dicamba anion, in various matrices is crucial for regulatory compliance, environmental monitoring, and research purposes. A common analytical approach involves liquid chromatography coupled with mass spectrometry (LC-MS).

Experimental Protocol: Quantification of Dicamba in Plant Tissue

- Sample Preparation:
    - Collect and weigh 0.2 g of plant leaf tissue. [6] * Macerate the tissue in liquid nitrogen. [6] * Add 10 mL of a methanol:distilled water (25:75 v/v) extraction solvent to a 15 mL centrifuge tube containing the macerated sample. [6] * Subject the tube to ultrasonication for 30 minutes. [6] * Centrifuge the sample at 4000 rpm for 5 minutes at 20°C. [6]2. Sample Analysis:
    - Collect 1.5 mL of the supernatant. [6] * Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial.
    - Inject the sample into an LC-MS/MS system equipped with a C18 reverse-phase column.
    - Utilize a mobile phase gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
    - Detect and quantify the dicamba anion using multiple reaction monitoring (MRM) mode.



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Caption: Workflow for Dicamba analysis.

Conclusion

The development of Dicamba-diglycolamine represents a significant advancement in herbicide formulation technology. By forming a salt with diglycolamine, the volatility of dicamba is substantially reduced, leading to improved on-target application and a better environmental profile. The chemical structure of Dicamba-diglycolamine is a testament to the innovative application of chemical principles to address practical challenges in agriculture. Understanding the intricacies of its structure, synthesis, and mode of action is paramount for its effective and responsible use in weed management programs.

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